

"Ethyl 2-mercapto-1h-imidazole-4-carboxylate" chemical properties

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Compound of Interest

Compound Name: Ethyl 2-mercapto-1h-imidazole-4-carboxylate

Cat. No.: B1270801

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An In-depth Technical Guide to **Ethyl 2-mercapto-1H-imidazole-4-carboxylate**

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **Ethyl 2-mercapto-1H-imidazole-4-carboxylate**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties and Identifiers

Ethyl 2-mercapto-1H-imidazole-4-carboxylate is a heterocyclic organic compound featuring an imidazole ring substituted with a mercapto (-SH) group and an ethyl carboxylate (-COOEt) group.^[1] It serves as a versatile building block in organic synthesis for creating more complex molecules, including potential pharmaceuticals and agrochemicals.^[1] The presence of the thiol/thione group and the ester allows for a variety of chemical transformations.^[1]

The compound exists in a tautomeric equilibrium between the thiol form (2-mercapto) and the thione form (2-thioxo).

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	64038-64-8[2][3]
Molecular Formula	C ₆ H ₈ N ₂ O ₂ S[3]
Molecular Weight	172.21 g/mol [2][3]
IUPAC Name	ethyl 2-sulfanyl-1H-imidazole-4-carboxylate[2]
Alternative IUPAC Name	ethyl 2-sulfanylidene-1,3-dihydroimidazole-4-carboxylate[3]
InChI	1S/C6H8N2O2S/c1-2-10-5(9)4-3-7-6(11)8-4/h3H,2H2,1H3,(H2,7,8,11)[2]
InChI Key	PONOGPICUOALRU-UHFFFAOYSA-N[2][3]
SMILES	CCOC(=O)C1=CNC(=S)N1[3]
MDL Number	MFCD02091509[2]

Table 2: Physical and Chemical Properties

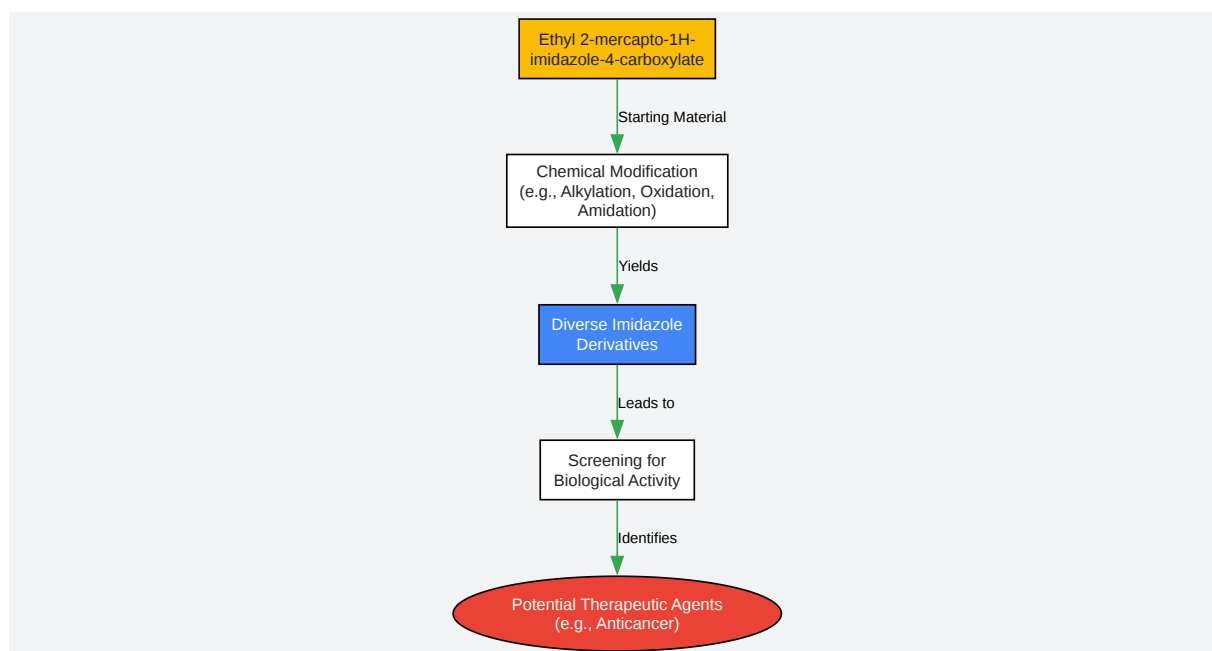
Property	Value
Physical Form	Solid or liquid[2]
Purity	95% - 97%[2][3]
Storage Temperature	2-8°C, Sealed in dry conditions[2]

Table 3: Safety and Hazard Information

Category	Information
Signal Word	Warning[2]
Hazard Statements	H315: Causes skin irritation.[2][3] H319: Causes serious eye irritation.[2][3] H335: May cause respiratory irritation.[2][3]
Precautionary Statements	P261, P280, P302+P352, P305+P351+P338[2]

Chemical Structure and Tautomerism

The structure of **Ethyl 2-mercapto-1H-imidazole-4-carboxylate** is characterized by its imidazole core. A key feature is the thione-thiol tautomerism, where the compound can exist as either a mercapto (C-SH) or a thione (C=S) form.



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References

- 1. Ethyl 2-mercapto-1h-imidazole-4-carboxylate | 64038-64-8 | Benchchem [benchchem.com]
- 2. Ethyl 2-mercapto-1H-imidazole-4-carboxylate | 64038-64-8 [sigmaaldrich.com]
- 3. ethyle2-mercapto-1H-imidazole-4-carboxylate, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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